

Application Notes and Protocols: DMX-129 for High-Throughput Screening

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Compound of Interest

Compound Name: DMX-129

Cat. No.: B15618236

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A thorough search for "**DMX-129**" in the context of high-throughput screening (HTS) and drug discovery did not yield any specific publicly available information on a molecule with this designation.

The search results for "**DMX-129**" were varied and included:

- AGMB-129 (Ontunisertib): An inhibitor of ALK5 (TGF β R1) being developed for Fibrostenosing Crohn's Disease. Its mechanism is focused on inhibiting fibrosis in the gastrointestinal tract.[1]
- EBC-129: An antibody-drug conjugate designed to target specific glycosylation sites on proteins over-expressed in cancer cells, delivering a cytotoxic payload directly to tumors.[2]
- Xenon Xe-129: A hyperpolarized contrast agent used for magnetic resonance imaging (MRI) of lung ventilation.[3]
- DMX129BT: A car audio multimedia receiver.[4][5][6][7][8]

It is possible that "**DMX-129**" is an internal compound code not yet disclosed in public literature, a new or emerging research molecule with limited available data, or a potential typographical

error.

Without specific information on the molecular target, mechanism of action, and assay technology associated with a compound named "**DMX-129**," it is not possible to provide detailed application notes and protocols for its use in high-throughput screening.

To assist researchers, scientists, and drug development professionals, the following sections provide a generalized framework and hypothetical examples of application notes and protocols that would be relevant for a novel small molecule inhibitor in a high-throughput screening setting.

Hypothetical Application Note: "Molecule-X" for High-Throughput Screening of Kinase Y

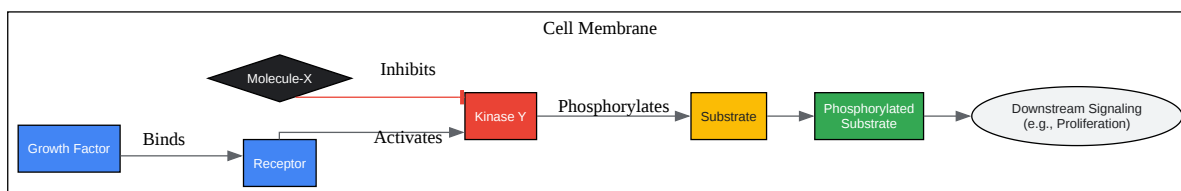
This application note describes the use of "Molecule-X," a potent and selective inhibitor of Kinase Y, in a high-throughput screening assay.

1. Introduction

Kinase Y is a critical enzyme in the "Signal Pathway Z" and is implicated in the progression of several cancers. "Molecule-X" has been identified as a specific inhibitor of Kinase Y and can be used as a tool compound in high-throughput screening campaigns to identify other novel inhibitors.

2. Mechanism of Action

"Molecule-X" is an ATP-competitive inhibitor of Kinase Y. It binds to the ATP-binding pocket of the kinase, preventing the phosphorylation of its substrate.



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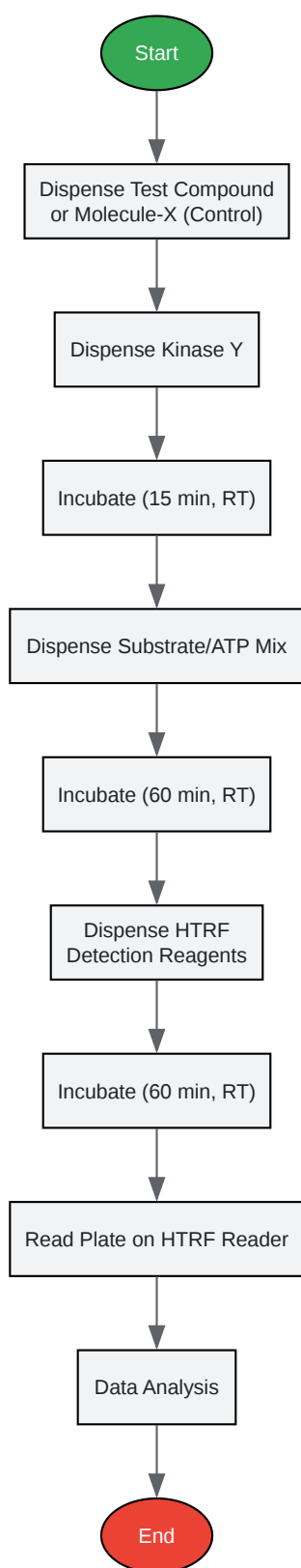
Caption: "Molecule-X" inhibits Kinase Y in Signal Pathway Z.

3. Materials and Reagents

- Recombinant Human Kinase Y
- Biotinylated Substrate Peptide
- ATP
- Assay Buffer (e.g., 50 mM HEPES, pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- "Molecule-X" (for control)
- Test Compounds
- 384-well plates
- HTRF Detection Reagents

4. Assay Protocol: Kinase Y HTRF Assay

This protocol is designed for a 384-well plate format suitable for high-throughput screening.



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